Technical Guide: TMC647055 Choline Salt (HCV NS5B Inhibitor)[1][2]

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Compound of Interest

Compound Name:	*TMC647055 Choline salt*
Cat. No.:	*B1191612*

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Part 1: Executive Summary & Molecular Identity[1][2]

TMC647055 Choline Salt (CAS: 1204416-97-6) is a specialized pharmaceutical compound developed as a potent, non-nucleoside inhibitor of the Hepatitis C Virus (HCV) NS5B RNA-dependent RNA polymerase.[1][2] Unlike nucleoside analogs that act as chain terminators, TMC647055 acts allosterically, binding to the "finger loop" region of the polymerase enzyme.[1]

The selection of the choline salt form over the free acid or other inorganic salts (e.g., sodium or potassium) is a critical medicinal chemistry strategy designed to optimize the physicochemical properties of the macrocyclic parent molecule, specifically addressing solubility and oral bioavailability challenges common to large lipophilic macrocycles.

Chemical Specifications

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Property	Detail
Compound Name	TMC647055 Choline Salt
CAS Number	1204416-97-6
Parent Compound	TMC647055 (Free Acid)
Target	HCV NS5B Polymerase (Allosteric Site)
Chemical Class	Macrocyclic Indole / Acyl Sulfonamide
Salt Stoichiometry	1:1 (TMC647055 Anion : Choline Cation)
Molecular Formula	C37H53N5O8S (Salt) / C32H38N4O6S (Parent)
Molecular Weight	~711.9 g/mol (Salt) / 606.74 g/mol (Parent)
Solubility	Low in water (Free Acid); Enhanced in Choline form

Part 2: Scientific Rationale & Mechanism[1][2]

The Choline Salt Advantage

The parent molecule, TMC647055, contains an acyl sulfonamide moiety (-C(=O)-NH-SO2-).[1][2] This functional group is weakly acidic (pKa ~4.5–5.0), allowing for deprotonation and salt formation.[1]

- Why Choline?
  - Lipophilicity Balance: Choline is an organic cation.[1][2] Unlike small inorganic cations (

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    ), the choline cation has a larger hydrophobic surface area.[1] This often allows for better compatibility with lipid-based formulations and can improve membrane permeability compared to highly polar inorganic salts.[1][2]
  - Solubility Profile: Choline salts of acidic drugs often exhibit higher solubility in biorelevant media and lower melting points (sometimes forming ionic liquids or low-melting solids), which improves dissolution rates in the gastrointestinal tract.[1]

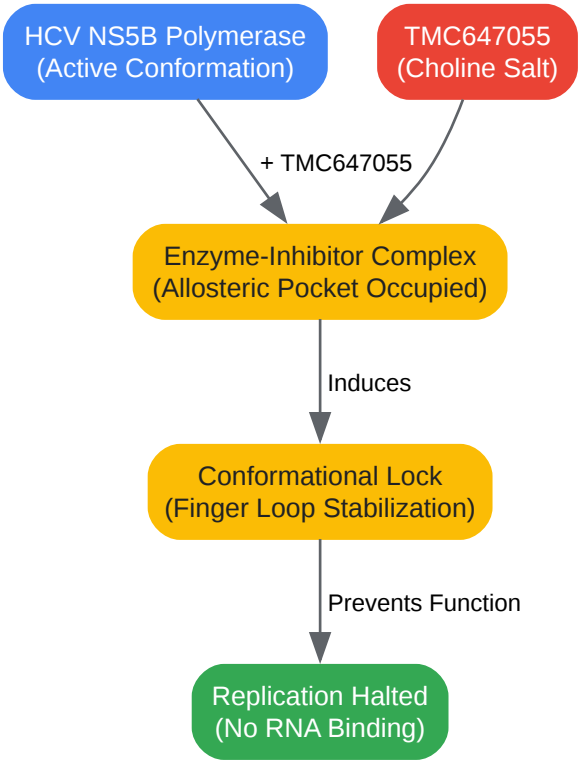
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- Counter-Ion Toxicity: Choline is an endogenous nutrient (precursor to acetylcholine and phospholipids), making it a toxicologically safe counter-ion for pharmaceutical development.[1]

Mechanism of Action (MOA)

TMC647055 is a Finger Loop Inhibitor.[1][2] The HCV NS5B polymerase has a "right hand" structure comprising fingers, palm, and thumb domains.[1]

- Binding: TMC647055 binds to a hydrophobic pocket on the surface of the thumb domain (Thumb II) or the finger loop.[2]
- Conformational Locking: The binding event stabilizes the enzyme in a "closed" or inactive conformation.[1][2]
- Inhibition: This prevents the necessary conformational changes required for the enzyme to bind the RNA template and initiate replication, effectively halting viral proliferation.[1][2]



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Figure 1: Mechanism of Action. TMC647055 acts as an allosteric lock on the NS5B polymerase.

Part 3: Experimental Protocols

Handling and Solubilization

The choline salt is hygroscopic.[1][2] Strict humidity control is required during weighing.[1][2]

Standard Stock Preparation (10 mM):

- Weigh 7.12 mg of **TMC647055 Choline Salt**.[1][2]
- Dissolve in 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide).
- Vortex for 30 seconds until the solution is clear.
- Storage: Aliquot into amber vials and store at -20°C. Avoid repeated freeze-thaw cycles.

Biorelevant Formulation (for Animal PK Studies): To achieve high exposure in vivo, a solubilizing excipient like Sulfobutyl ether-beta-cyclodextrin (SBE-β-CD) is recommended.[1][2]

- Vehicle Prep: Dissolve 20% w/v SBE-β-CD in saline.[1][2][3]
- Compound Addition: Add 10% volume of the DMSO stock to 90% volume of the SBE-β-CD vehicle.
- Result: Clear solution ≥ 2.0 mg/mL.

In Vitro HCV Replicon Assay (Luciferase)

This assay quantifies the antiviral potency (EC50) of the compound.[1][2]

Materials:

- Huh7-Luc cells (HCV subgenomic replicon expressing Luciferase reporter).[1][2]
- DMEM media (supplemented with 10% FBS, Non-essential amino acids).[1][2]

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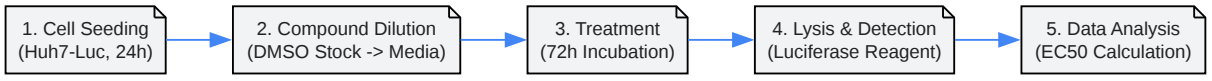
- **TMC647055 Choline Salt** (DMSO stock).[1][2][3]
- Luciferase Assay System (e.g., Bright-Glo).[1][2]

Protocol:

- Seeding: Plate Huh7-Luc cells (5,000 cells/well) in 96-well white opaque plates. Incubate 24h at 37°C/5% CO2.
- Treatment: Prepare serial dilutions of **TMC647055 Choline Salt** in media (Final DMSO < 0.5%). Add to cells.
  - Range: 0.1 nM to 1000 nM (9-point curve).[1][2]
- Incubation: Incubate for 72 hours.
- Readout: Add Luciferase reagent (equal volume to media). Shake for 2 mins. Read luminescence.
- Analysis: Normalize to DMSO control (100%) and background (0%). Fit data to a 4-parameter logistic equation to determine EC50.

Expected Results:

- EC50: ~82 nM (Genotype 1b).[1][2][4][5][3]
- CC50 (Cytotoxicity): > 20 µM (indicating a high therapeutic index).[1][2][4]



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Figure 2: High-Throughput Screening Workflow for HCV Replicon Inhibition.

Part 4: Clinical & Preclinical Context[1]

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TMC647055 has been evaluated in Phase 2 clinical trials, often in combination with Simeprevir (an NS3/4A protease inhibitor).[1] The rationale for combination therapy is to target two distinct stages of the viral lifecycle (Protease + Polymerase), thereby raising the genetic barrier to resistance.

Key Pharmacokinetic (PK) Data (Rat Model):

- Dose: 10 mg/kg (Oral).[2][4][3]
- Bioavailability (F): High (>60% for the salt form).[1][2]
- Clearance: Low to Moderate.[1][2][3]
- Liver Targeting: High liver-to-plasma ratio, which is advantageous as the liver is the primary site of HCV infection.[1][2]

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